

Comparative Analysis of 2-Piperidinoaniline Against Known Kinase Inhibitors

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Compound of Interest

Compound Name: 2-Piperidinoaniline

Cat. No.: B057174

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This guide provides a comprehensive comparison of the novel compound **2-Piperidinoaniline** with well-established kinase inhibitors, Staurosporine and Sunitinib. The following sections detail its in vitro kinase inhibition profile, cellular activity, and the experimental protocols used for these assessments.

In Vitro Kinase Inhibition Profile

The inhibitory activity of **2-Piperidinoaniline** was assessed against a panel of kinases and compared to the broad-spectrum inhibitor Staurosporine and the multi-targeted inhibitor Sunitinib. The half-maximal inhibitory concentration (IC₅₀) values are summarized in Table 1.

Table 1: In Vitro Kinase Inhibition Profile (IC₅₀, μ M)

Kinase Target	2-Piperidinoaniline	Staurosporine	Sunitinib
EGFR	12.8	0.018	0.75
VEGFR2	3.1	0.012	0.008
PDGFR β	6.2	0.016	0.003
c-Kit	9.5	0.011	0.021
Abl	> 60	0.025	0.30
Src	14.7	0.007	0.18

Lower IC50 values indicate greater potency.

Cellular Activity Assessment

The cellular potency of **2-Piperidinoaniline** was evaluated by measuring its ability to inhibit the phosphorylation of key downstream targets in relevant cell lines. The half-maximal effective concentration (EC50) values are presented in Table 2.

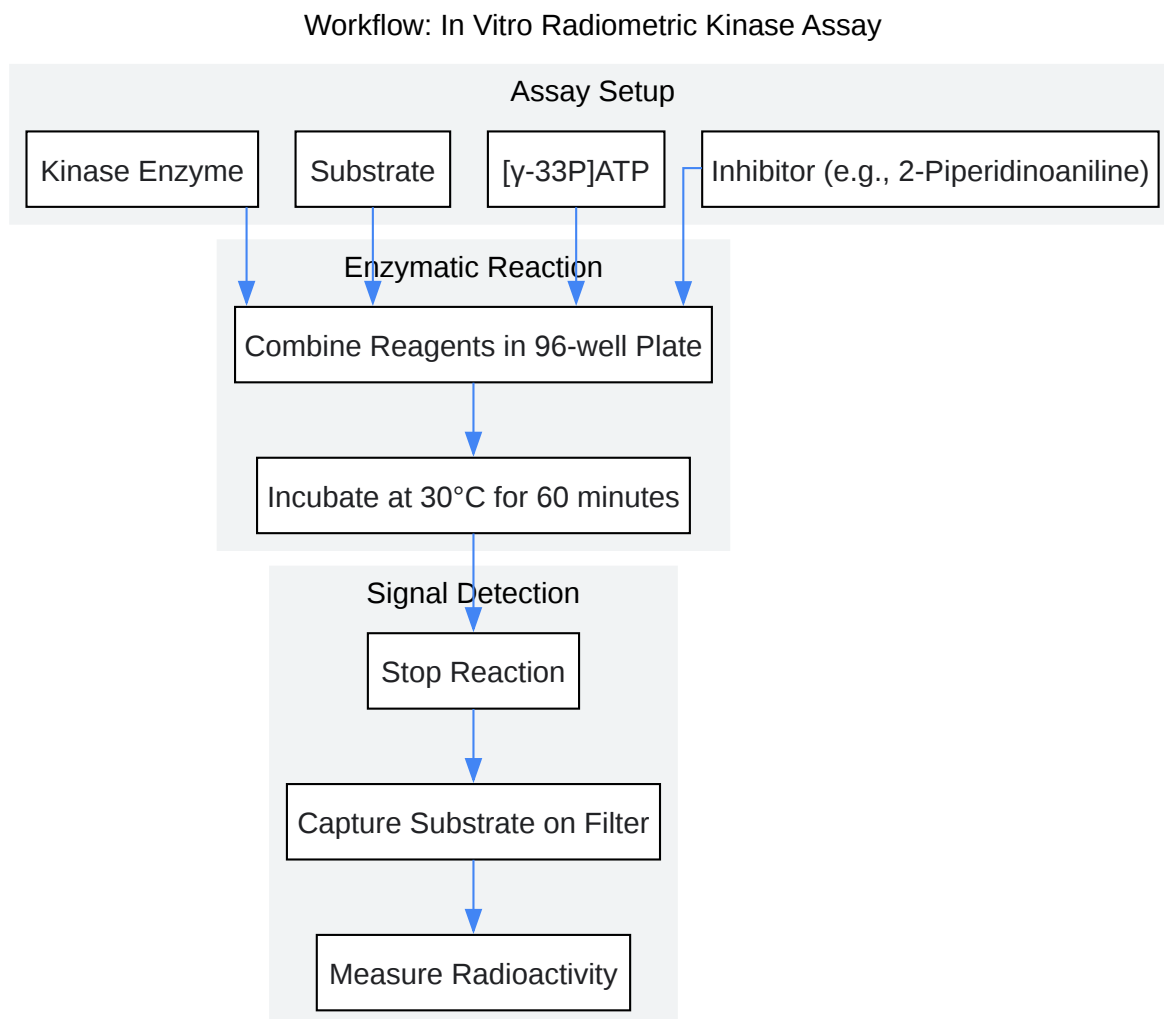
Table 2: Cellular Potency (EC50, μ M)

Cell Line	Pathway Assessed	2-Piperidinoaniline	Sunitinib
HUVEC	VEGFR2 Phosphorylation	8.2	0.025
Ba/F3 c-Kit	c-Kit Phosphorylation	16.1	0.045

Lower EC50 values indicate greater cellular potency.

Experimental Protocols

The IC50 values were determined using a radiometric kinase assay. This assay measures the transfer of a radiolabeled phosphate from ATP to a substrate peptide by the kinase.

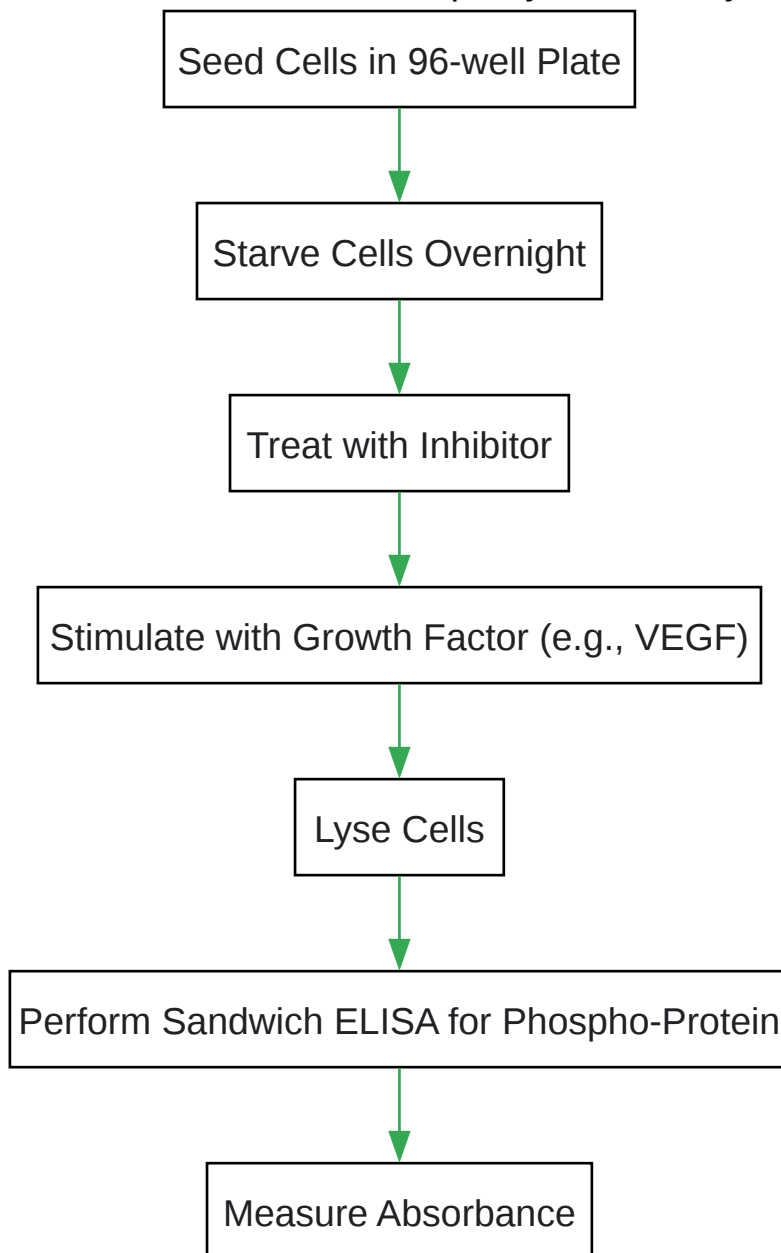


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Caption: Workflow of the in vitro radiometric kinase assay.

The cellular potency was determined using an ELISA-based assay to measure the phosphorylation of target proteins in cell lysates.

Workflow: Cellular Phosphorylation Assay

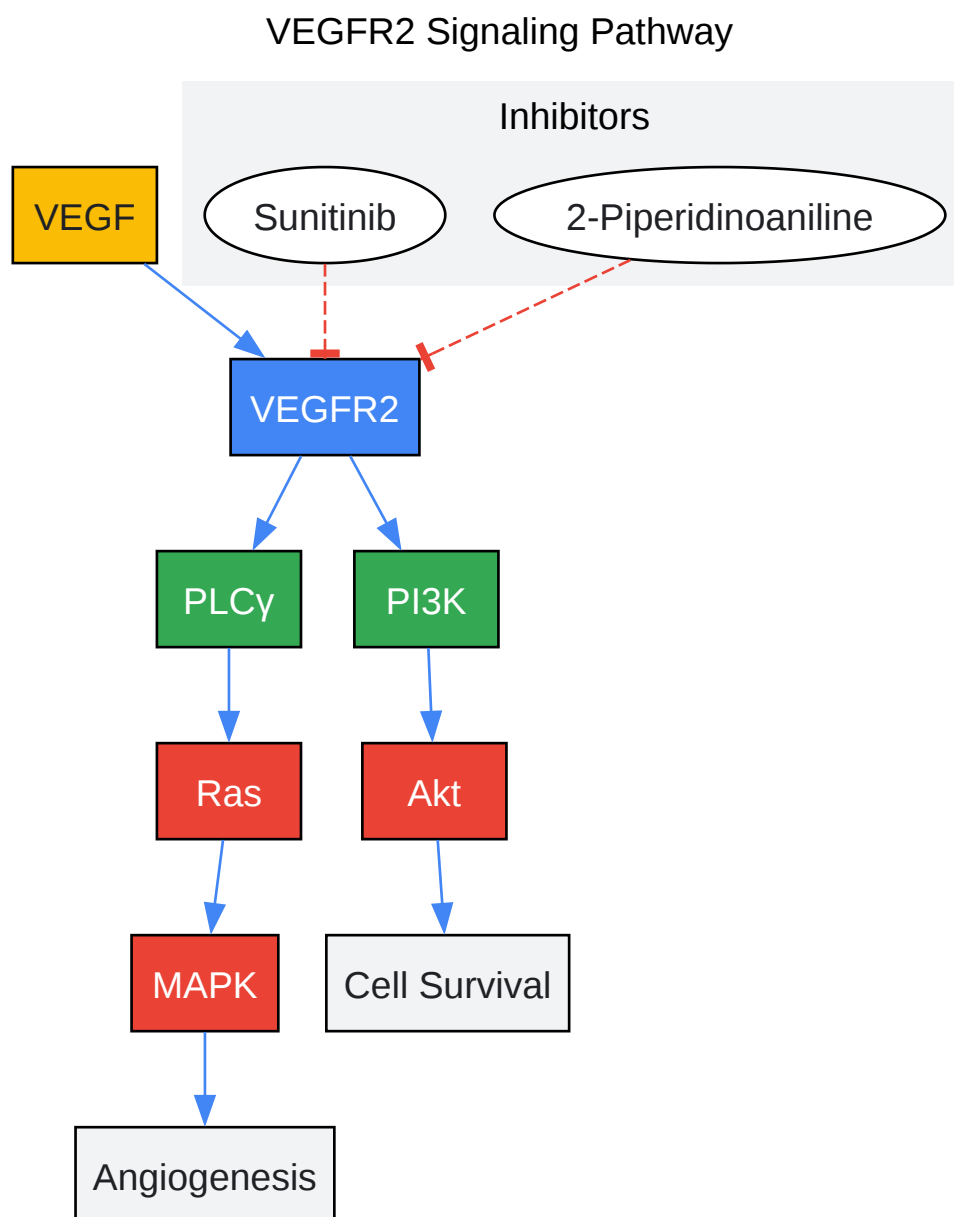


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Caption: Workflow for the cellular phosphorylation assay.

Relevant Signaling Pathway

2-Piperidinoaniline demonstrated modest activity against VEGFR2. The following diagram illustrates the VEGFR2 signaling cascade, a critical pathway in angiogenesis.



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Caption: Simplified VEGFR2 signaling and points of inhibition.

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